

interaction of sulfur dioxide with atmospheric oxidants

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Compound of Interest

Compound Name: Sulfur Dioxide

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An In-depth Technical Guide on the Interaction of **Sulfur Dioxide** with Atmospheric Oxidants

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfur dioxide (SO₂) is a significant atmospheric pollutant, with primary anthropogenic sources including the combustion of fossil fuels and industrial processes like smelting.^[1] Its atmospheric oxidation leads to the formation of sulfuric acid (H₂SO₄) and sulfate aerosols, which have profound implications for air quality, human health, climate, and the formation of acid rain.^{[1][2]} The transformation of SO₂ is not a single process but a complex series of reactions that occur in different atmospheric phases: the gas phase, the aqueous phase (within cloud and fog droplets), and heterogeneously on the surface of atmospheric particles.^{[1][3][4]}

This technical guide provides a comprehensive overview of the core chemical interactions between SO₂ and major atmospheric oxidants, including the hydroxyl radical (OH), ozone (O₃), hydrogen peroxide (H₂O₂), and the nitrate radical (NO₃). It summarizes key quantitative data, details common experimental protocols, and visualizes the critical reaction pathways to offer an in-depth resource for the scientific community.

Gas-Phase Oxidation of Sulfur Dioxide

The oxidation of SO₂ in the gas phase is a critical initial step in the formation of sulfate aerosols. This process is predominantly driven by daytime photochemistry, which generates

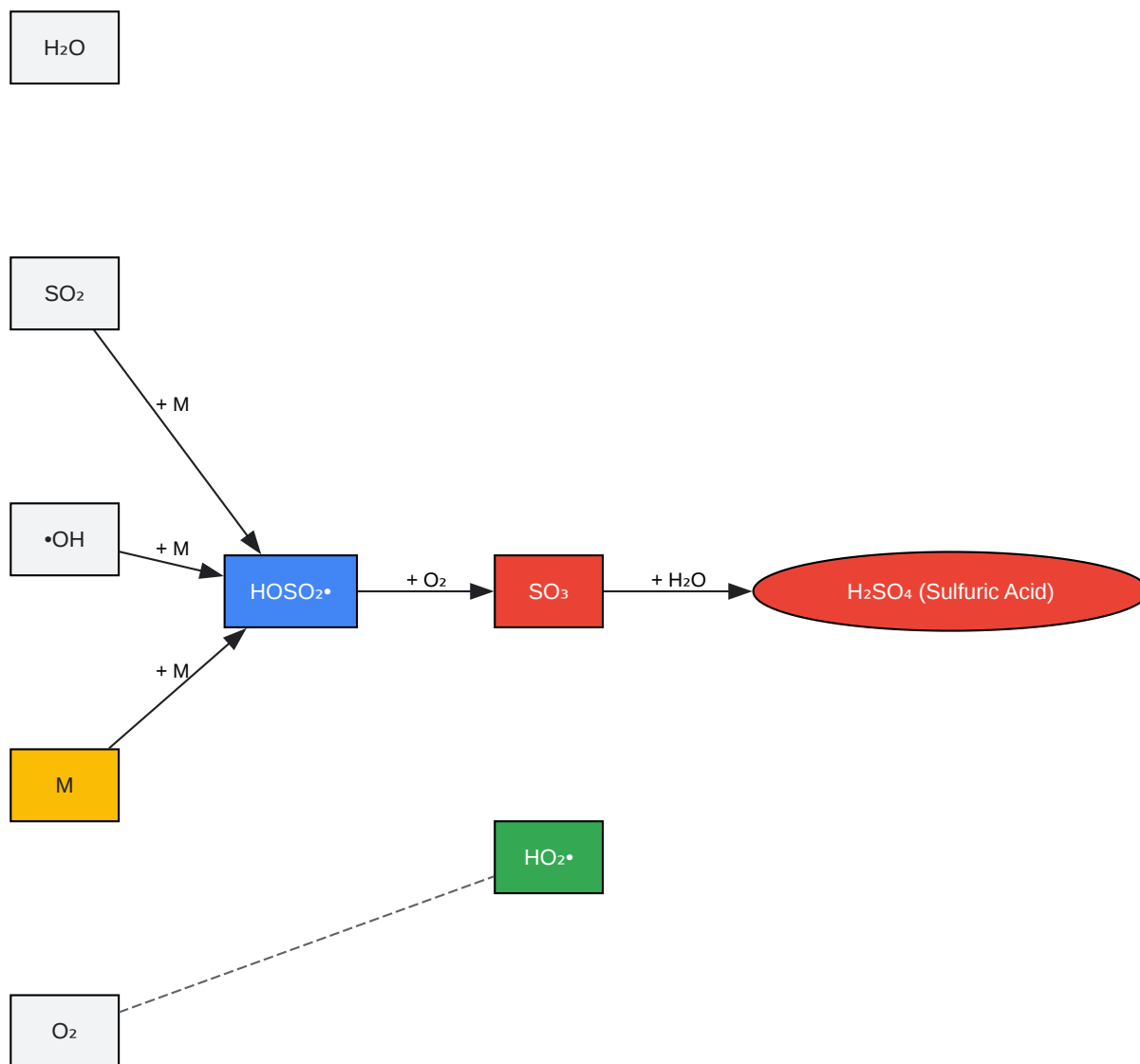
highly reactive radical species.

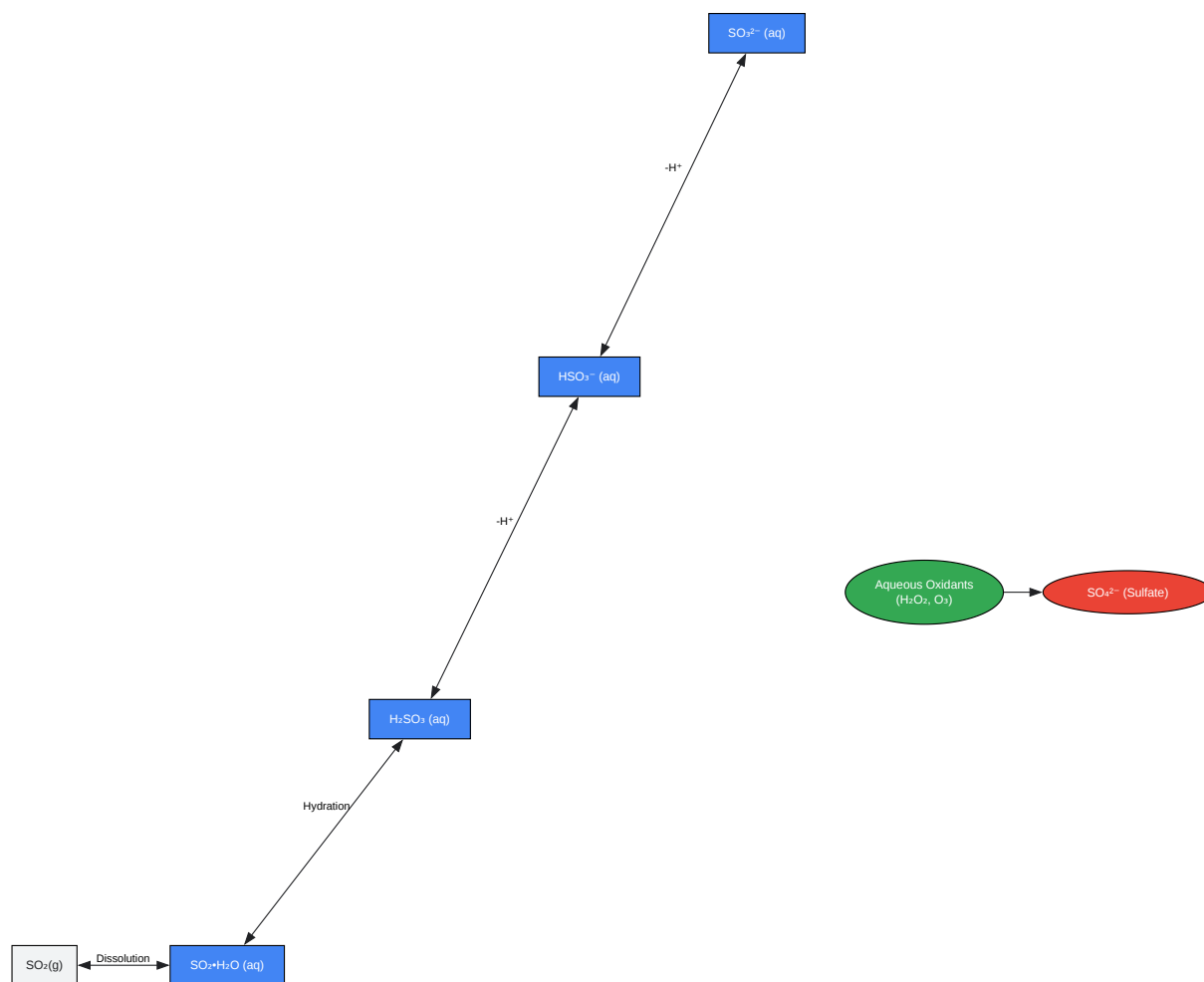
Reaction with Hydroxyl Radical (OH)

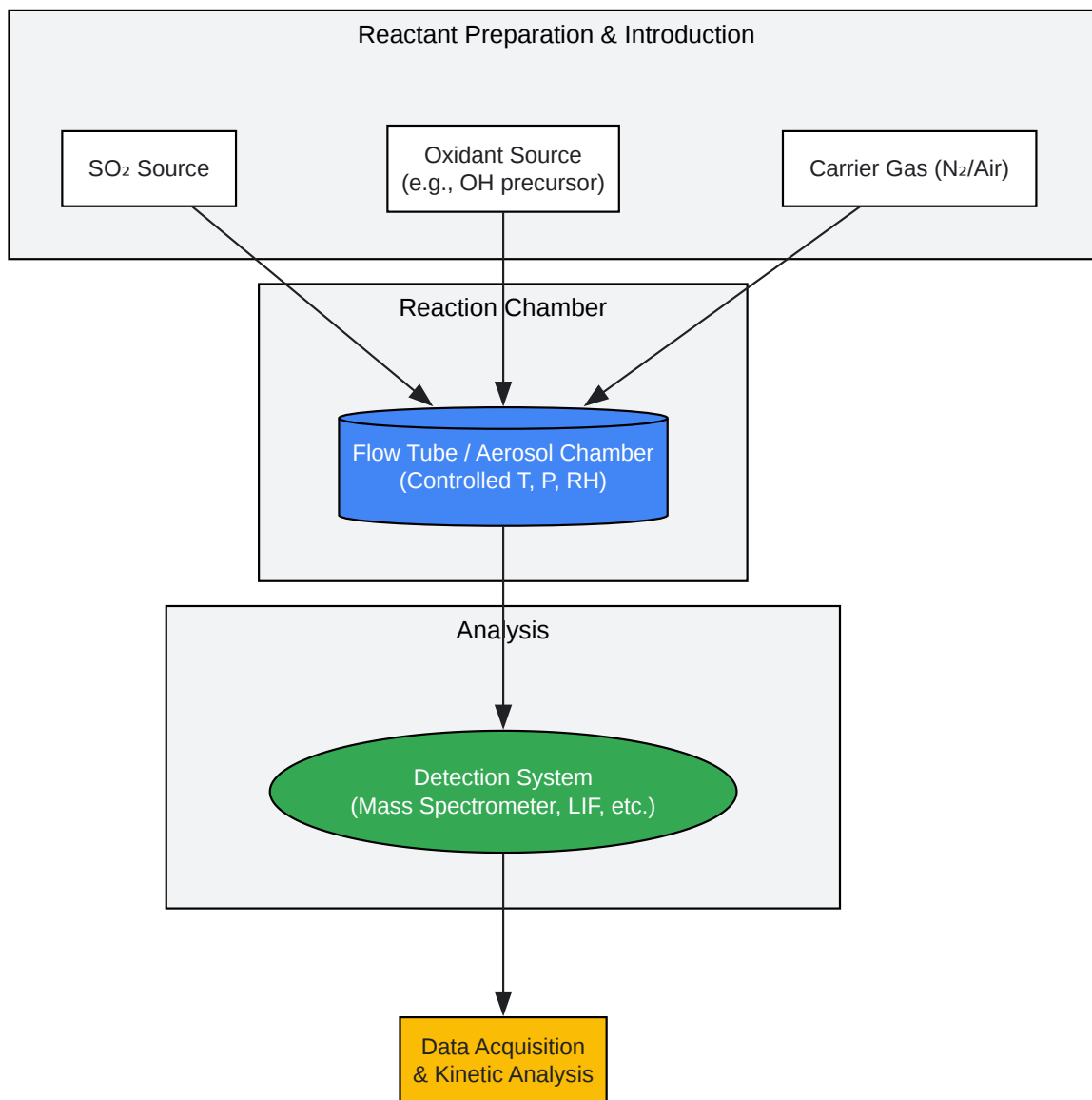
The reaction with the hydroxyl radical (OH) is recognized as the principal and often rate-limiting gas-phase oxidation pathway for SO₂ in the atmosphere.^{[2][3][5]} This reaction is fundamental to understanding acid rain and sulfate aerosol formation.^[2] The process initiates with the formation of a HOSO₂ adduct, which is subsequently stabilized by a third body (M, such as N₂ or O₂). This adduct then reacts with molecular oxygen to produce sulfur trioxide (SO₃) and a hydroperoxyl radical (HO₂).^[1] The SO₃ rapidly reacts with water vapor to form sulfuric acid (H₂SO₄).^[1]

The overall reaction sequence can be summarized as:

- Adduct Formation: $\text{SO}_2 + \text{OH} + \text{M} \rightarrow \text{HOSO}_2\bullet + \text{M}$ ^{[1][6]}
- Oxidation: $\text{HOSO}_2\bullet + \text{O}_2 \rightarrow \text{SO}_3 + \text{HO}_2\bullet$ ^[1]
- Hydration: $\text{SO}_3 + \text{H}_2\text{O} \rightarrow \text{H}_2\text{SO}_4$ ^[1]







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